

# Safety and handling of 2-Amino-3-bromo-5-methylbenzoic acid

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## Compound of Interest

**Compound Name:** 2-Amino-3-bromo-5-methylbenzoic acid

**Cat. No.:** B085322

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An In-Depth Technical Guide to the Safe Handling and Application of **2-Amino-3-bromo-5-methylbenzoic Acid**

## Section 1: Executive Summary & Scope

This technical guide provides a comprehensive overview of the safe handling, storage, and disposal of **2-Amino-3-bromo-5-methylbenzoic acid** (CAS No. 13091-43-5). Primarily intended for researchers, chemists, and professionals in the pharmaceutical and chemical synthesis fields, this document synthesizes critical safety data with practical, field-proven protocols. **2-Amino-3-bromo-5-methylbenzoic acid** is a versatile aromatic amino acid derivative, valued as a key building block and intermediate in the synthesis of complex molecules, particularly for pharmaceuticals targeting inflammatory diseases and cancer<sup>[1][2][3]</sup>. Its unique trifunctional structure—possessing amino, bromo, and carboxylic acid moieties—necessitates a thorough understanding of its reactivity and associated hazards to ensure safe laboratory and industrial application<sup>[1][4]</sup>. This guide moves beyond mere data recitation to explain the causality behind safety protocols, grounding them in the compound's specific chemical properties.

## Section 2: Chemical and Physical Profile

A precise understanding of the physicochemical properties of **2-Amino-3-bromo-5-methylbenzoic acid** is fundamental to its safe handling. These properties dictate its behavior

under various laboratory conditions and inform the selection of appropriate storage and handling procedures.

## Chemical Identifiers

| Identifier        | Value  |
|-------------------|--|
| CAS Number        | 13091-43-5[5][6][7]  |
| Molecular Formula | C <sub>8</sub> H <sub>8</sub> BrNO <sub>2</sub> [4][6][8]            |
| Molecular Weight  | 230.06 g/mol [6][7]  |
| IUPAC Name        | 2-amino-3-bromo-5-methylbenzoic acid[6]                              |
| Common Synonyms   | 3-Bromo-5-methylantranilic acid, 6-Amino-5-bromo-m-toluic acid[4][6] |
| InChI Key         | LCMZECCEEOQWLQ-UHFFFAOYSA-N[6][7]                                    |

## Physicochemical Properties

| Property      | Value   | Source    |
|---------------|---|-----------|
| Appearance    | White to light brown/cream crystalline powder/solid.                          | [4][8][9] |
| Melting Point | 204-208 °C (lit.)   | [5][7][8] |
| Boiling Point | 350.2 ± 42.0 °C (Predicted)   | [5][8]    |
| Density       | 1.682 ± 0.06 g/cm <sup>3</sup> (Predicted)                                    | [5][8]    |
| Solubility    | Insoluble in water. Soluble in ethanol, ethers, and chlorinated hydrocarbons. | [8]       |
| pKa           | 4.62 ± 0.10 (Predicted)   | [5][8]    |

## Section 3: Hazard Identification and Toxicological Profile

According to the Globally Harmonized System (GHS), **2-Amino-3-bromo-5-methylbenzoic acid** is classified as hazardous. The primary risks are associated with ingestion, skin sensitization, and irritation to the skin, eyes, and respiratory tract[6][7][9][10].

## GHS Classification

|                     |   |
|---------------------|---|
| Pictogram           | GHS07 (Exclamation Mark)[7]   |
| Signal Word         | Warning[6][7]   |
| Hazard Codes        | H302, H315, H317, H319, H335[6][7]  |
| Hazard Statements   | Harmful if swallowed.[6][7] Causes skin irritation.[6][9] May cause an allergic skin reaction.[6][7] Causes serious eye irritation.[6][9] May cause respiratory irritation.[6][9] |
| Precautionary Codes | P261, P264, P270, P280, P301+P312, P302+P352[7]   |

## Analysis of Health Hazards

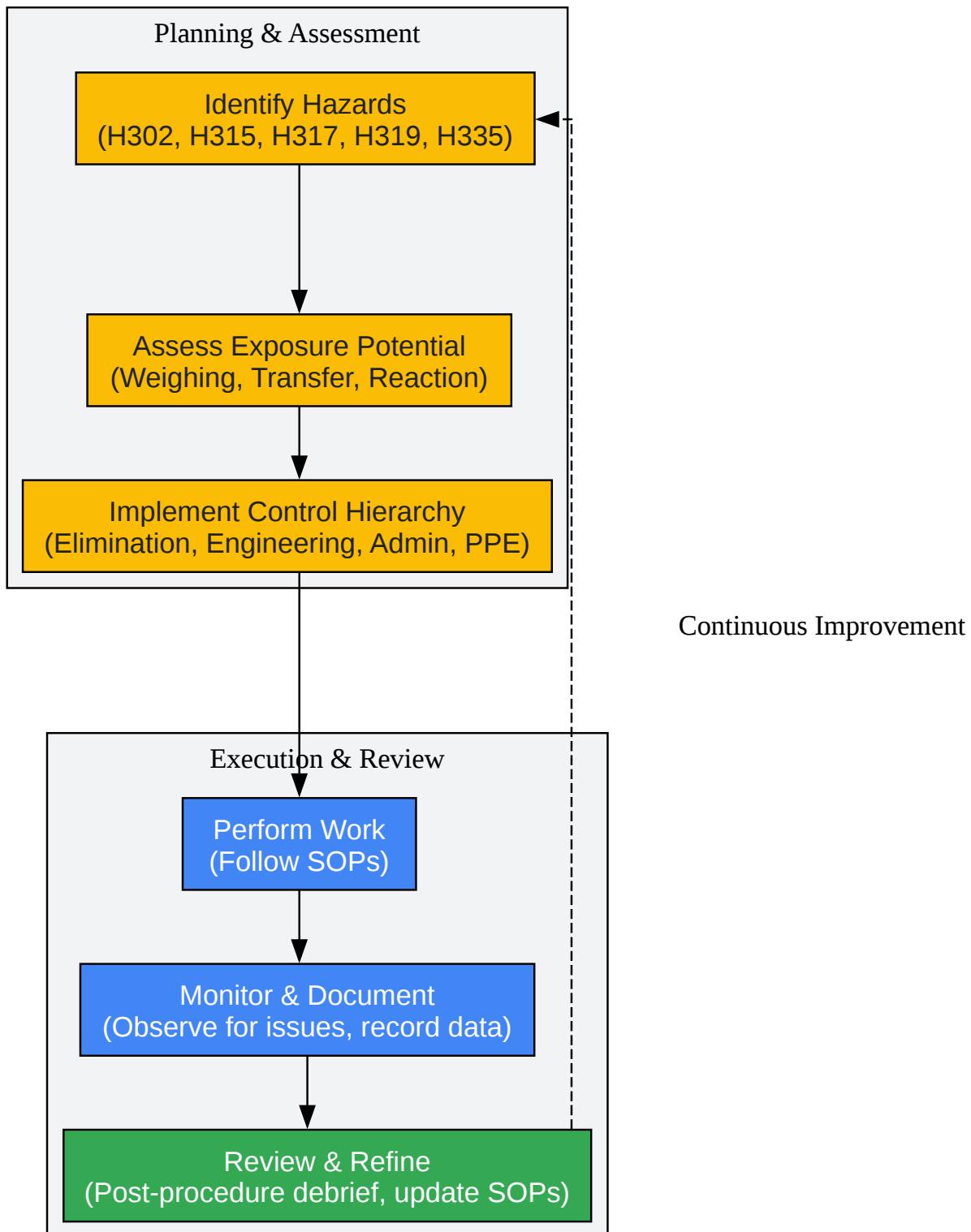
- Oral Toxicity (H302): The compound is classified as harmful if swallowed. This necessitates preventing ingestion by prohibiting eating, drinking, and smoking in the laboratory and using appropriate personal protective equipment (PPE).
- Skin Irritation and Sensitization (H315, H317): As an aromatic carboxylic acid, the compound can cause skin irritation upon contact[11]. More significantly, it is a skin sensitizer, meaning repeated exposure can lead to an allergic reaction or dermatitis[6][7]. This potential for sensitization is the primary driver for the mandatory use of impervious gloves and protective clothing.
- Eye Irritation (H319): The crystalline, dusty nature of the solid poses a significant risk of mechanical and chemical irritation to the eyes, which can be severe[11]. The use of tightly sealed safety goggles is non-negotiable.
- Respiratory Irritation (H335): Inhalation of the fine powder can irritate the respiratory system[10][11]. The causality lies in the deposition of fine particulates in the respiratory tract.

Therefore, handling should always occur in a well-ventilated area or fume hood to minimize dust generation and inhalation[12].

- Ecotoxicological Data: It is critical to note that comprehensive data on aquatic toxicity, persistence, and bioaccumulation are largely unavailable[12]. This data gap mandates a cautious approach, treating the compound as potentially harmful to the environment and preventing its release into drains or waterways[12].

## Section 4: Risk Assessment and Mitigation Workflow

A systematic approach to risk assessment is crucial before any handling of this compound. The following workflow provides a self-validating system to ensure safety.

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Caption: Risk Assessment and Mitigation Workflow for **2-Amino-3-bromo-5-methylbenzoic acid**.

This workflow emphasizes the "Hierarchy of Controls." The most effective control is engineering (e.g., using a fume hood) to contain the hazard at its source. Administrative controls (e.g., SOPs) and PPE are essential final layers of protection.

## Section 5: Standard Operating Procedures (SOPs)

The following protocols are designed to be self-validating systems for handling **2-Amino-3-bromo-5-methylbenzoic acid** safely.

### SOP 1: Laboratory Handling and Use (Weighing and Transfer)

- Preparation:
  - Verify that a chemical fume hood is certified and operational.
  - Ensure an eyewash station and safety shower are accessible and unobstructed[\[10\]](#)[\[13\]](#).
  - Don the required PPE: a lab coat, nitrile gloves (or other impervious gloves), and tightly sealed safety goggles[\[7\]](#)[\[12\]](#).
- Procedure:
  - Conduct all manipulations of the solid compound within the fume hood to contain dust.
  - Place the stock container, a tared weigh boat or beaker, and a non-sparking spatula onto the analytical balance inside the hood.
  - Carefully transfer the desired amount of the solid. Avoid generating dust clouds by using slow, deliberate movements. If dust is unavoidable, a respirator (e.g., N95) is required[\[7\]](#).
  - Securely close the primary stock container immediately after dispensing.
  - Wipe the spatula and any contaminated surfaces with a damp cloth (e.g., wetted with ethanol) to collect residual powder before removing items from the hood.

- Validation:
  - Visually inspect the work area for any residual powder. The absence of visible dust confirms proper containment.

## SOP 2: Emergency Response Protocols

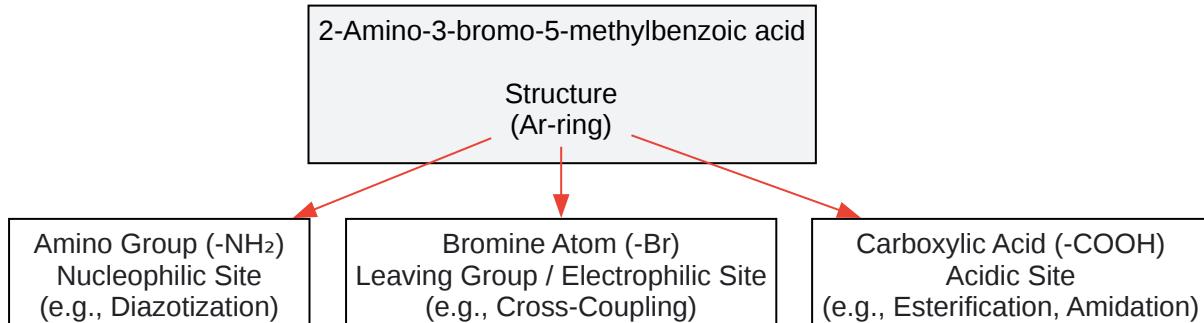
- Spill Containment:
  - Evacuate non-essential personnel and ensure the area is well-ventilated.
  - For a small spill, gently cover with an inert absorbent material (e.g., sand or vermiculite). Avoid sweeping dry powder.
  - Moisten the absorbent material slightly with water to prevent airborne dust.
  - Carefully collect the mixture using spark-proof tools into a suitable, labeled container for hazardous waste disposal[12].
  - Decontaminate the spill area with soap and water.
- First Aid Measures:
  - Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes[9][12]. Seek medical attention if irritation or an allergic reaction develops.
  - Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids[9][12]. Seek immediate medical attention.
  - Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen. Seek medical attention[9][12].
  - Ingestion: Do NOT induce vomiting. Rinse the mouth thoroughly with water and seek immediate medical attention[12].

## SOP 3: Storage and Waste Management

- Storage:
  - Store in a tightly closed container in a dry, cool, and well-ventilated area[9][12].
  - The compound should be stored away from incompatible materials such as strong oxidizing agents[10].
  - The designated storage class is 11 for combustible solids[7].
- Waste Disposal:
  - All waste containing this compound must be treated as hazardous.
  - Do not discharge into sewer systems or the environment[12].
  - Dispose of waste through a licensed chemical destruction facility, typically via controlled incineration with flue gas scrubbing to manage hazardous decomposition products like hydrogen bromide and nitrogen oxides[11][12].
  - Contaminated packaging should be triple-rinsed and disposed of in the same manner as the chemical itself[14].

## Section 6: Chemical Reactivity and Application Context

Understanding the compound's reactivity is key to anticipating hazards during synthesis. Its three primary functional groups are the main sites of reaction.



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Caption: Key Reactive Sites on the **2-Amino-3-bromo-5-methylbenzoic acid** molecule.

- Amino Group: This group can undergo diazotization followed by Sandmeyer-type reactions, which often involve corrosive acids and generate unstable diazonium salt intermediates[1].
- Bromine Atom: The C-Br bond can participate in various cross-coupling reactions. These reactions may require pyrophoric reagents or high temperatures, introducing additional hazards.
- Incompatible Materials: Avoid contact with strong oxidizing agents, which can lead to vigorous or exothermic reactions[10].
- Hazardous Decomposition: When heated to decomposition or in a fire, the compound may emit toxic and corrosive fumes, including carbon oxides, nitrogen oxides (NO<sub>x</sub>), and hydrogen bromide (HBr)[11].

## Section 7: Conclusion

**2-Amino-3-bromo-5-methylbenzoic acid** is an invaluable reagent in modern chemical and pharmaceutical research. Its utility, however, is paired with significant health hazards, including oral toxicity, respiratory irritation, and, most notably, skin sensitization. Adherence to the principles of the Hierarchy of Controls—prioritizing engineering solutions like fume hoods and supplementing with rigorous administrative protocols and appropriate PPE—is paramount for its safe use. By understanding the causality behind these safety measures, rooted in the

compound's physicochemical properties, researchers can effectively mitigate risks and foster a secure and productive laboratory environment.

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